

HPLC-MS/MS method for Cyclobutyrol sodium detection

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Compound of Interest

Compound Name: Cyclobutyrol sodium

Cat. No.: B15345212

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An HPLC-MS/MS method for the sensitive and selective quantification of **Cyclobutyrol sodium** in human plasma has been developed and validated. This method is suitable for pharmacokinetic studies and therapeutic drug monitoring.

Introduction

Cyclobutyrol (2-(1-hydroxycyclohexyl)butanoic acid) is a choleretic agent used in the treatment of various hepatobiliary disorders. Its sodium salt form is commonly used in pharmaceutical formulations. A robust and sensitive analytical method is crucial for the quantitative determination of Cyclobutyrol in biological matrices to support clinical and preclinical studies. This application note details a high-performance liquid chromatography-tandem mass spectrometry (HPLC-MS/MS) method for the determination of **Cyclobutyrol sodium** in human plasma.

Materials and Methods

Chemicals and Reagents

- **Cyclobutyrol sodium** (Reference Standard)
- Cyclobutyrol-d5 (Internal Standard)
- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)

- Water (LC-MS grade)
- Formic acid (LC-MS grade)
- Human plasma (drug-free)

Instrumentation

- HPLC System: A standard HPLC system equipped with a binary pump, autosampler, and column oven.
- Mass Spectrometer: A triple quadrupole mass spectrometer with an electrospray ionization (ESI) source.

Experimental Protocols

Sample Preparation

- Thawing: Thaw frozen human plasma samples and internal standard (IS) working solutions at room temperature.
- Aliquoting: Aliquot 100 μ L of plasma into a 1.5 mL microcentrifuge tube.
- Internal Standard Spiking: Add 10 μ L of the internal standard working solution (Cyclobutylol-d5, 1 μ g/mL in methanol) to each plasma sample.
- Protein Precipitation: Add 300 μ L of acetonitrile to each tube.
- Vortexing: Vortex the tubes for 1 minute to ensure thorough mixing and protein precipitation.
- Centrifugation: Centrifuge the samples at 13,000 rpm for 10 minutes at 4°C.
- Supernatant Transfer: Carefully transfer the supernatant to a clean tube or a 96-well plate.
- Injection: Inject an appropriate volume (e.g., 5 μ L) of the supernatant into the HPLC-MS/MS system.

HPLC Conditions

Parameter	Condition
Column	C18 reverse-phase column (e.g., 2.1 x 50 mm, 3.5 μ m)
Mobile Phase A	0.1% Formic acid in Water
Mobile Phase B	0.1% Formic acid in Acetonitrile
Flow Rate	0.4 mL/min
Gradient	10% B to 90% B over 3 minutes, hold at 90% B for 1 minute, return to 10% B and equilibrate for 1 minute
Column Temperature	40°C
Injection Volume	5 μ L

MS/MS Conditions

The mass spectrometer was operated in negative ion mode using Multiple Reaction Monitoring (MRM).

Parameter	Condition
Ionization Mode	Electrospray Ionization (ESI), Negative
Capillary Voltage	-3.5 kV
Source Temperature	150°C
Desolvation Gas	Nitrogen
Desolvation Temperature	400°C

MRM Transitions

Analyte	Precursor Ion (m/z)	Product Ion (m/z) - Quantifier	Product Ion (m/z) - Qualifier	Collision Energy (eV)
Cyclobutyrol	185.1	139.1	111.1	15 / 25
Cyclobutyrol-d5 (IS)	190.1	144.1	116.1	15 / 25

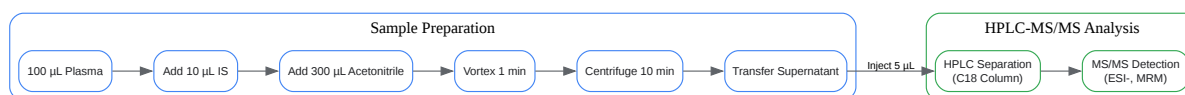
Data Presentation

Method Validation Summary

The method was validated for linearity, limit of detection (LOD), limit of quantification (LOQ), precision, accuracy, and recovery.

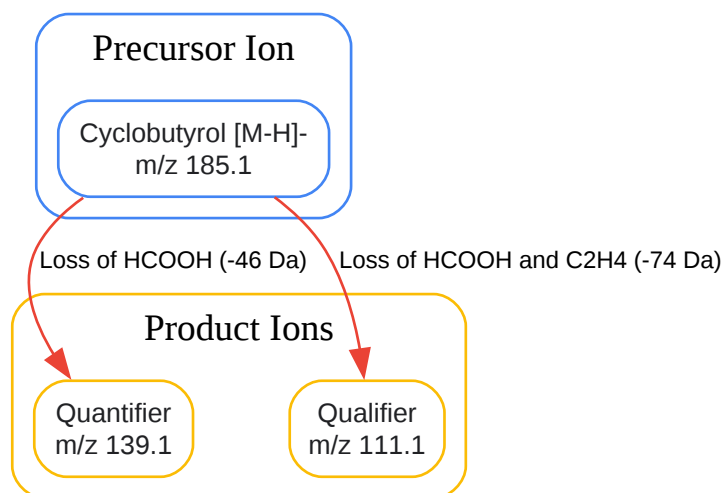
Parameter	Result
Linearity Range	1 - 1000 ng/mL ($r^2 > 0.995$)
LOD	0.5 ng/mL
LOQ	1 ng/mL
Intra-day Precision	< 10% RSD
Inter-day Precision	< 12% RSD
Accuracy	90% - 110%
Recovery	> 85%

Visualizations



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Caption: Experimental workflow for the HPLC-MS/MS analysis of **Cyclobutyrol sodium**.



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Caption: Proposed fragmentation pathway for Cyclobutyrol.

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